

Essential Safety and Logistical Information for Handling Allyl Diethylphosphonoacetate

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Compound of Interest

Compound Name: *Allyl diethylphosphonoacetate*

Cat. No.: *B047938*

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Allyl diethylphosphonoacetate** (CAS No. 113187-28-3). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

A summary of the key quantitative data for Allyl P,P-diethylphosphonoacetate is provided in the table below for easy reference.

Property	Value
CAS Number	113187-28-3
Molecular Formula	C ₉ H ₁₇ O ₅ P
Molecular Weight	236.20 g/mol
Appearance	Colorless liquid
Boiling Point	157-158 °C at 10 mmHg[1][2]
Density	1.12 g/mL at 25 °C[1]
Refractive Index	n _{20/D} 1.445[1][3]
Flash Point	110 °C (230 °F) - closed cup[1]
Storage Class	10 - Combustible liquids[1]

Operational Plan: Safe Handling and Storage

A systematic approach to handling **Allyl diethylphosphonoacetate** is crucial to prevent exposure and ensure a safe laboratory environment.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure safety showers and eyewash stations are readily accessible and in good working order.

Personal Protective Equipment (PPE)

Based on the GHS classification, the following PPE is mandatory when handling **Allyl diethylphosphonoacetate**.^[1]

- Eye Protection: Wear chemical safety goggles or a face shield.^[1]
- Hand Protection: Use chemical-resistant gloves (e.g., Nitrile or Neoprene).^[4]

- Respiratory Protection: In case of aerosol formation or inadequate ventilation, use a respirator with a type ABEK (EN14387) filter.
- Skin and Body Protection: Wear a lab coat.

Handling Procedures

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of vapor or mist.
- Keep the container tightly closed when not in use.
- Use only non-sparking tools if there is a risk of ignition.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- It is recommended to store under an inert gas.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Eye Contact

- Immediate Action: Causes serious eye irritation.[1] Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][6][7]
- Medical Attention: Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][7]

Skin Contact

- Immediate Action: Remove all contaminated clothing immediately.[7]

- Washing: Wash skin with plenty of soap and water.[\[5\]](#)[\[7\]](#)
- Medical Attention: If skin irritation occurs, get medical advice/attention.

Inhalation

- Immediate Action: Move the person to fresh air.[\[5\]](#)[\[7\]](#)
- Breathing Difficulties: If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[\[5\]](#)
- Medical Attention: Seek medical attention.

Ingestion

- Immediate Action: Do NOT induce vomiting.
- Procedure: If the person is conscious, rinse their mouth with water. Have the victim drink water (two glasses at most).
- Medical Attention: Seek immediate medical attention.[\[5\]](#)

Spill and Disposal Plan

Proper management of spills and waste is essential for environmental and personal safety.

Spill Response

- Immediate Actions: Evacuate the area and ensure adequate ventilation. Eliminate all ignition sources.
- Containment: Wear appropriate PPE. Contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite).
- Cleanup: Collect the absorbed material and place it in a suitable, closed container for disposal.[\[8\]](#)
- Decontamination: Clean the spill area with soap and water.[\[8\]](#)

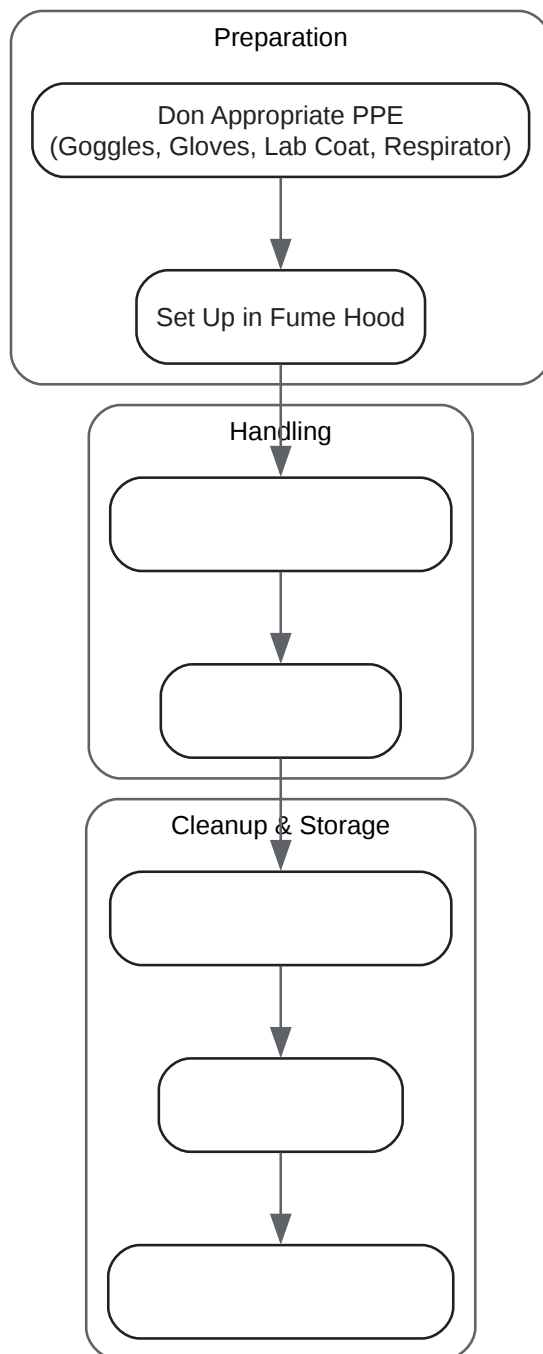
Disposal

- **Waste Chemical:** Dispose of surplus and non-recyclable solutions through a licensed disposal company. Chemical waste should not be mixed with other waste.
- **Contaminated Packaging:** Handle uncleaned containers as you would the product itself. Dispose of them through a licensed disposal company. Do not reuse empty containers.
- **Regulations:** All disposal practices must be in accordance with local, state, and federal regulations.

Experimental Workflow and Emergency Response Visualization

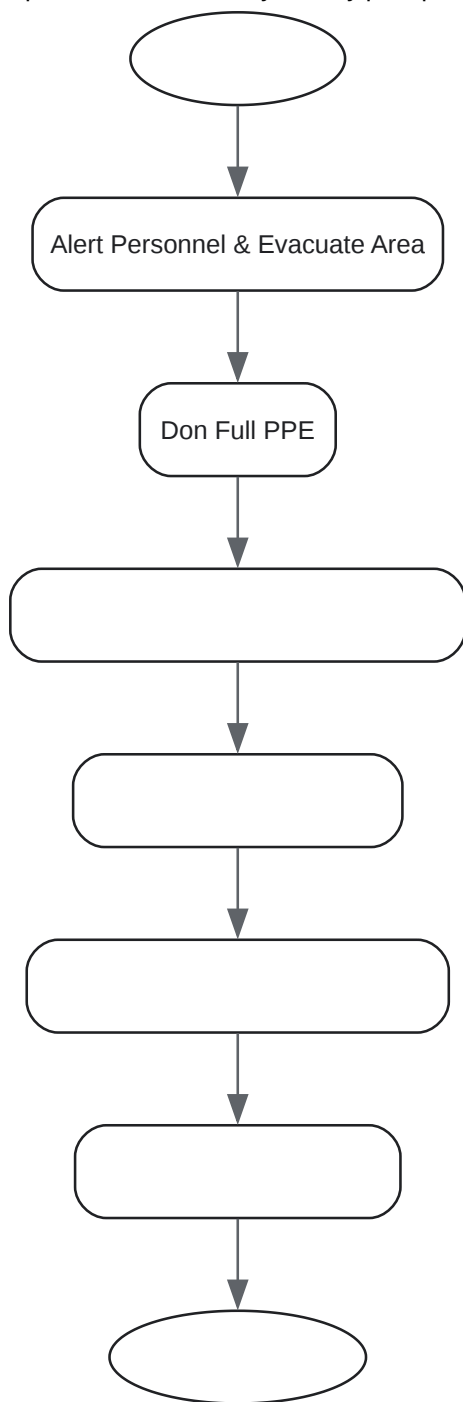
To further clarify the procedural steps, the following diagrams illustrate a standard experimental workflow and an emergency response plan for a chemical spill.

Experimental Workflow for Handling Allyl Diethylphosphonoacetate

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Caption: A typical experimental workflow for using **Allyl Diethylphosphonoacetate**.

Emergency Response Plan for an Allyl Diethylphosphonoacetate Spill

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Caption: Step-by-step emergency response for a chemical spill.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Allyl Diethylphosphonoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047938#personal-protective-equipment-for-handling-allyl-diethylphosphonoacetate]

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